

# A Technical Guide to the Thermal Properties and Stability of Disperse Red 73

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## Compound of Interest

Compound Name: Disperse Red 73

Cat. No.: B079764

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## Introduction

**Disperse Red 73**, also known by its Colour Index name C.I. 11116, is a monoazo disperse dye characterized by its bright red hue.<sup>[1]</sup> Its chemical formula is C<sub>18</sub>H<sub>16</sub>N<sub>6</sub>O<sub>2</sub>, with a molecular weight of 348.36 g/mol.<sup>[1]</sup> This dye is primarily used in the textile industry for dyeing synthetic fibers such as polyester, but its thermal behavior is of critical interest for ensuring the stability and quality of dyed materials, as well as for assessing its environmental and toxicological profile upon thermal degradation. This guide provides an in-depth overview of the thermal properties and stability of **Disperse Red 73**, including detailed experimental protocols and a discussion of its thermal degradation pathway.

## Thermal Properties

The thermal properties of disperse dyes are crucial for understanding their behavior during high-temperature dyeing processes and for predicting their long-term stability. The key thermal parameters are determined using techniques such as Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC).

Note: Specific experimental TGA and DSC data for **Disperse Red 73** are not readily available in the public domain. The following data is representative of a structurally similar azo disperse dye and should be used as a general guideline.

## Data Presentation

The thermal properties of a representative azo disperse dye are summarized in the tables below.

Table 1: Thermogravimetric Analysis (TGA) Data

Parameter	Value
Onset Decomposition Temperature (Tonset)	280 - 320 °C
Peak Decomposition Temperature (Tpeak)	350 - 400 °C
Mass Loss at 600 °C	50 - 70%

Table 2: Differential Scanning Calorimetry (DSC) Data

Parameter	Value
Glass Transition Temperature (Tg)	100 - 120 °C
Melting Temperature (Tm)	200 - 230 °C

## Thermal Stability and Degradation Pathway

**Disperse Red 73**, being an azo dye, is susceptible to thermal degradation, which involves the cleavage of the azo bond ( $-N=N-$ ) and the breakdown of its aromatic structures. This degradation can be influenced by factors such as temperature, atmosphere (inert or oxidative), and the presence of other chemical agents.

The primary mechanism of thermal degradation for azo dyes begins with the homolytic cleavage of the C-N and N-N bonds of the azo group. This results in the formation of various smaller, volatile compounds.

## Potential Thermal Degradation Products

The following table lists potential degradation products of **Disperse Red 73** based on the general degradation pathways of azo dyes.

Table 3: Potential Thermal Degradation Products of **Disperse Red 73**

Product Name	Chemical Formula
Nitrogen	N <sub>2</sub>
Aniline	C <sub>6</sub> H <sub>7</sub> N
Benzonitrile	C <sub>7</sub> H <sub>5</sub> N
Phenol	C <sub>6</sub> H <sub>6</sub> O
Various aromatic fragments	-

## Experimental Protocols

Detailed methodologies for the key experiments cited in this guide are provided below.

### Thermogravimetric Analysis (TGA)

- Objective: To determine the thermal stability and decomposition profile of **Disperse Red 73** by measuring its mass loss as a function of temperature.
- Instrumentation: A thermogravimetric analyzer.
- Procedure:
  - Accurately weigh 5-10 mg of the **Disperse Red 73** sample into a TGA crucible (typically alumina or platinum).
  - Place the crucible in the TGA furnace.
  - Purge the furnace with an inert gas (e.g., nitrogen) at a flow rate of 20-50 mL/min for at least 15 minutes to establish an inert atmosphere.
  - Heat the sample from ambient temperature (e.g., 30 °C) to a final temperature of 800 °C at a constant heating rate of 10 °C/min.
  - Record the sample mass as a function of temperature.

- The onset decomposition temperature is determined as the temperature at which significant mass loss begins, and the peak decomposition temperature is identified from the derivative of the TGA curve (DTG).

## Differential Scanning Calorimetry (DSC)

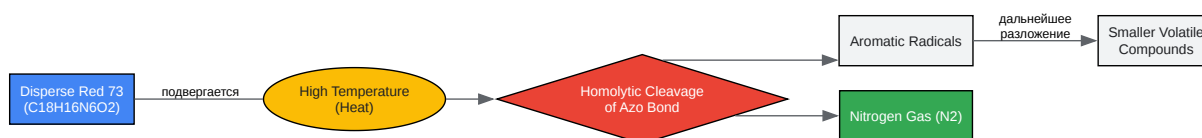
- Objective: To identify thermal transitions such as glass transition ( $T_g$ ) and melting ( $T_m$ ) of **Disperse Red 73** by measuring the heat flow into or out of the sample as a function of temperature.
- Instrumentation: A differential scanning calorimeter.
- Procedure:
  - Accurately weigh 3-5 mg of the **Disperse Red 73** sample into an aluminum DSC pan and seal it hermetically.
  - Place the sample pan and an empty reference pan in the DSC cell.
  - Heat the sample from a sub-ambient temperature (e.g., 0 °C) to a temperature above its expected melting point (e.g., 250 °C) at a constant heating rate of 10 °C/min under a nitrogen atmosphere.
  - Cool the sample back to the starting temperature at a controlled rate (e.g., 10 °C/min).
  - Perform a second heating cycle under the same conditions as the first to observe the glass transition more clearly after erasing the sample's prior thermal history.
  - The glass transition temperature ( $T_g$ ) is determined as the midpoint of the step change in the heat flow curve, and the melting temperature ( $T_m$ ) is determined as the peak temperature of the endothermic melting event.

## Pyrolysis-Gas Chromatography-Mass Spectrometry (Py-GC-MS)

- Objective: To identify the volatile and semi-volatile organic compounds produced during the thermal decomposition of **Disperse Red 73**.

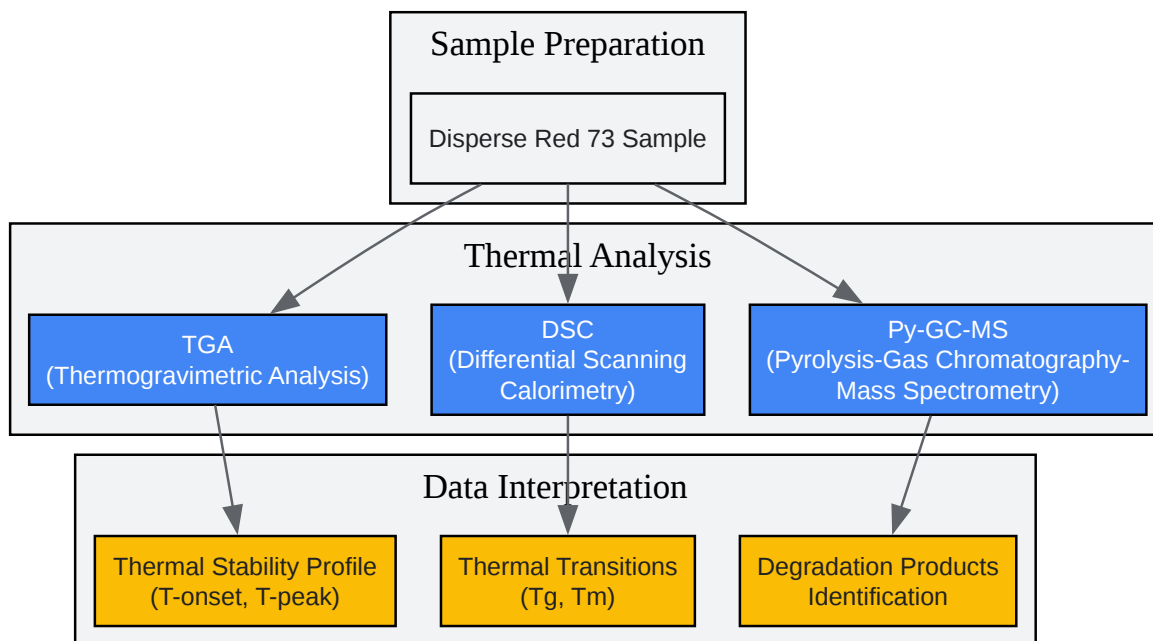
- Instrumentation: A pyrolyzer coupled to a gas chromatograph-mass spectrometer (GC-MS) system.
- Procedure:
  - Place a small amount (approximately 0.1-0.5 mg) of the **Disperse Red 73** sample into a pyrolysis tube.
  - Insert the tube into the pyrolyzer, which is interfaced with the GC injector port.
  - Rapidly heat the sample to a pyrolysis temperature of 600 °C in an inert atmosphere (helium).
  - The resulting degradation products are swept into the GC column by the carrier gas.
  - Separate the degradation products in the GC column using a suitable temperature program (e.g., start at 50 °C, hold for 2 minutes, then ramp to 280 °C at 10 °C/min).
  - Detect and identify the separated compounds using the mass spectrometer by comparing their mass spectra with a reference library (e.g., NIST).

## Mandatory Visualizations



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Caption: General thermal degradation pathway of **Disperse Red 73**.



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Caption: Experimental workflow for thermal analysis of **Disperse Red 73**.

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## References

- 1. worlddyevariety.com [worlddyevariety.com]
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